

Application Notes and Protocols: Cerium(IV) Ammonium Nitrate in Flow Chemistry

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Compound of Interest

Compound Name: Cerium(IV) ammonium nitrate

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These application notes provide detailed protocols for leveraging **cerium(IV) ammonium nitrate** (CAN) in continuous flow chemistry for efficient and scalable organic synthesis. The following sections detail specific applications, experimental setups, and quantitative data to facilitate the adoption of these methods in academic and industrial research environments.

Introduction to CAN in Flow Chemistry

Cerium(IV) ammonium nitrate is a powerful and versatile one-electron oxidizing agent widely employed in organic synthesis.^[1] Its applications include the oxidation of alcohols and phenols, the formation of carbon-carbon and carbon-heteroatom bonds, and its use as a deprotection reagent. When translated from traditional batch processes to continuous flow chemistry, the use of CAN offers significant advantages, including enhanced heat and mass transfer, improved reaction control, increased safety, and straightforward scalability. Flow chemistry enables precise control over reaction parameters such as residence time, temperature, and stoichiometry, leading to higher yields, improved selectivity, and more consistent product quality.

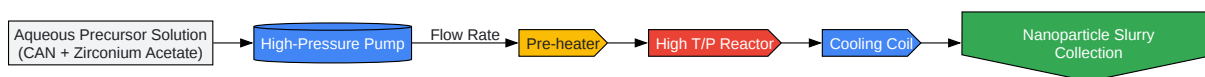
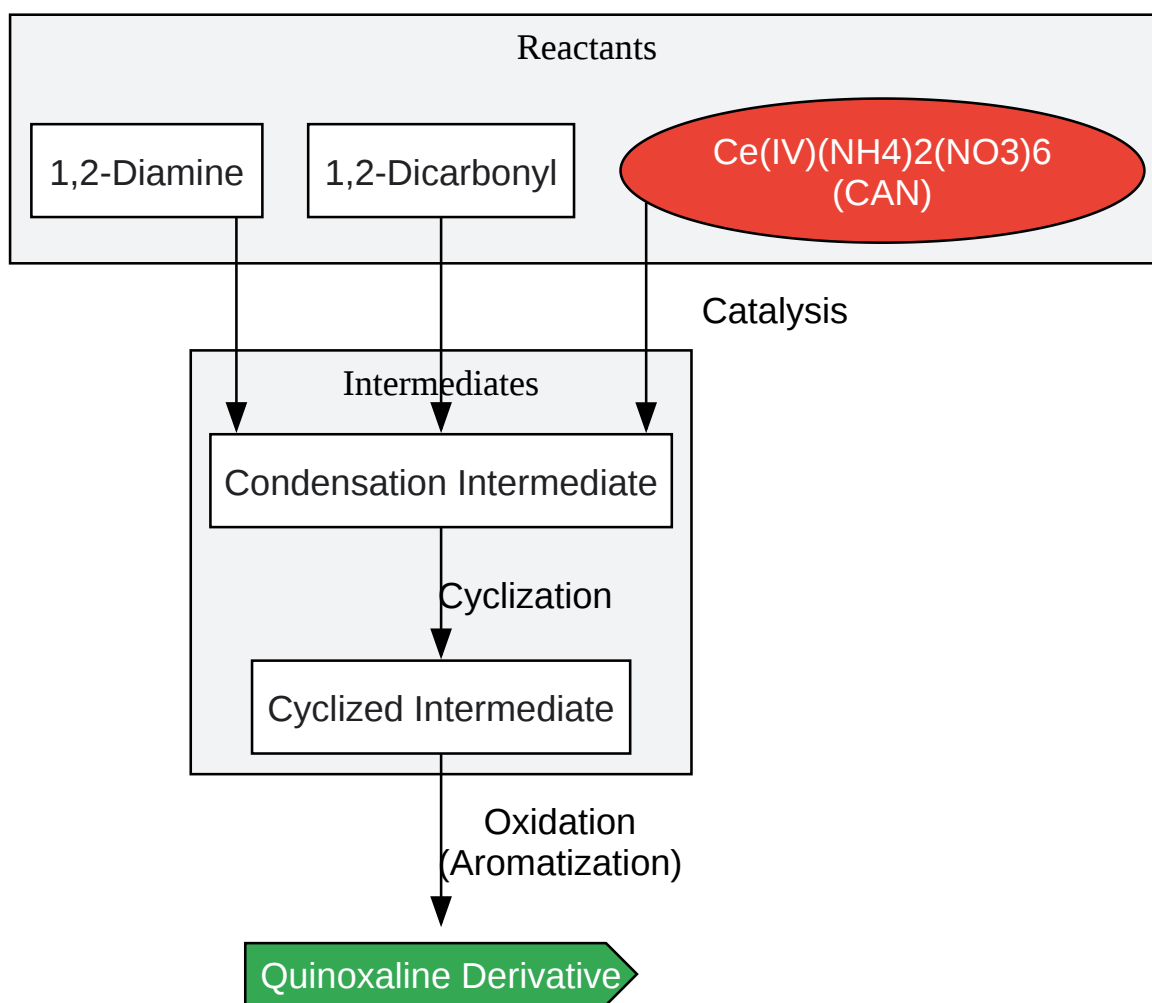
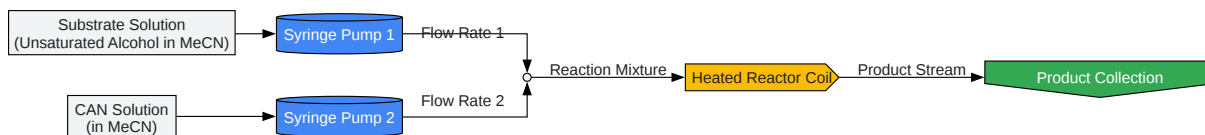
Application 1: Oxidative Cyclization for the Synthesis of Tetrahydrofurans

The intramolecular oxidative cyclization of alcohols onto alkenes is a powerful method for the synthesis of substituted tetrahydrofurans, which are common structural motifs in many natural products and pharmaceuticals. **Cerium(IV) ammonium nitrate** can efficiently mediate this transformation through a radical-mediated pathway.

Experimental Protocol

A solution of the unsaturated alcohol substrate in a suitable solvent (e.g., acetonitrile) and a solution of **cerium(IV) ammonium nitrate** in the same solvent are prepared. The two solutions are pumped at controlled flow rates into a T-mixer, and the resulting reaction mixture flows through a heated reactor coil to achieve the desired residence time. The product stream is then collected for analysis and purification.

Diagram of the Experimental Workflow:



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References

- 1. researchgate.net [researchgate.net]
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